A Comparative Guide to the Bioactivity of Thiophene-Based Piperazine Ligands

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Compound of Interest

Compound Name:	*1-(Thien-2-ylmethyl)piperazine*
CAS No.:	*39244-79-6*
Cat. No.:	*B2956387*

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The unique structural combination of a thiophene ring and a piperazine moiety has given rise to a class of ligands with remarkable and diverse biological activities. This guide provides an in-depth, comparative analysis of the bioactivity of these ligands, drawing on experimental data to illuminate their potential in drug discovery. We will explore their efficacy as central nervous system (CNS) agents, anticancer therapeutics, and beyond, providing a framework for researchers to understand the structure-activity relationships (SAR) that govern their function.

The Thiophene-Piperazine Scaffold: A Privileged Structure in Medicinal Chemistry

The thiophene ring, a five-membered aromatic heterocycle containing a sulfur atom, is a well-established pharmacophore found in numerous FDA-approved drugs.[1][2] Its utility often lies in its ability to act as a bioisosteric replacement for a phenyl ring, potentially improving metabolic stability and binding affinity.[3] The piperazine ring, a six-membered heterocycle with two nitrogen atoms, is another key component of many biologically active compounds, prized for its ability to be readily modified to fine-tune pharmacological properties.[4][5] The fusion of

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these two scaffolds creates a versatile platform for developing ligands with a wide spectrum of therapeutic applications, from CNS disorders to oncology.[4][6]

Comparative Bioactivity Analysis

The biological activity of thiophene-based piperazine ligands is highly dependent on the nature and position of substituents on both the thiophene and piperazine rings, as well as the linker connecting them. This section provides a comparative overview of their bioactivity in key therapeutic areas, supported by experimental data.

Central Nervous System (CNS) Activity: Targeting Serotonin and Dopamine Receptors

Thiophene-based piperazine ligands have shown significant promise as modulators of serotonin (5-HT) and dopamine (D) receptors, key targets in the treatment of various neurological and psychiatric disorders.

Serotonin 5-HT1A Receptor Affinity:

Arylpiperazine derivatives are a well-known class of 5-HT1A receptor ligands.[7] The introduction of a thiophene moiety can significantly influence their binding affinity and selectivity. The following table summarizes the binding affinities (Ki) of a series of arylpiperazinylalkylthiothienopyrimidine and thiadiazole derivatives for the 5-HT1A receptor.

Compound ID	Structure	5-HT1A Ki (nM)	α1A Selectivity	Reference
16	Arylpiperazinylalkylthiothienopyrimidine	0.26	28	[8]
20	Arylpiperazinylalkylthiadiazole	9.40	207	[8]
21	Arylpiperazinylalkylthiadiazole	5.06	73	[8]

Table 1: Comparative binding affinities of selected thiophene-based piperazine derivatives for the 5-HT1A receptor.

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Causality Behind Experimental Choices: The choice to evaluate these compounds against both the 5-HT1A and α1A receptors is critical. α1-adrenergic receptor antagonism is a common off-target effect of many CNS drugs that can lead to side effects like orthostatic hypotension. Therefore, demonstrating high selectivity for the 5-HT1A receptor is a key step in validating the therapeutic potential of these ligands.

Dopamine D3 Receptor Affinity:

The dopamine D3 receptor is a promising target for the treatment of neuropsychiatric disorders.[6] N-phenylpiperazine analogs incorporating a thiophene ring have demonstrated high affinity and selectivity for the D3 receptor over the closely related D2 receptor.

| Compound ID | Structure | D3 Ki (nM) | D2 Ki (nM) | D3 vs. D2 Selectivity | Reference | | :--- | :--- | :--- | :--- | :--- | | 12b | N-(2-methoxyphenyl)piperazine analog | 0.3 | 40 | ~133-fold |[9] | | 12c | N-(2-methoxyphenyl)piperazine analog | 0.9 | 53 | ~59-fold |[9] | | 12e | N-(2,3-dichlorophenyl)piperazine analog | 0.5 | 45 | ~90-fold |[9] | | 12g | N-(2,3-dichlorophenyl)piperazine analog | 0.8 | 50 | ~63-fold |[9] | | 6a-f | 4-thiophene-3-yl-benzamide N-phenylpiperazines | 1.4 - 43 | - | 67 - 1831-fold |[10] |

Table 2: Comparative binding affinities of N-phenylpiperazine analogs for dopamine D2 and D3 receptors.

Structure-Activity Relationship Insights: The data suggests that the presence of the thiophene-containing benzamide moiety significantly enhances D3 receptor affinity and selectivity compared to simpler N-phenylpiperazine structures.[10] This highlights the importance of the thiophene ring in optimizing ligand-receptor interactions.

Anticancer Activity: Targeting EGFR Kinase

The epidermal growth factor receptor (EGFR) is a key target in cancer therapy. Novel thiophene-3-carboxamide selenide derivatives with a piperazine tether have been synthesized and evaluated for their antiproliferative activity and EGFR kinase inhibition.

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Compound ID	Cancer Cell Line	Cytotoxicity IC50 (μM)	EGFR Kinase IC50 (nM)	Reference
17i	HCT116	4.82 ± 0.80	-	[6]
18i	A549	1.43 ± 0.08	42.3	[6]

Table 3: Antiproliferative and EGFR kinase inhibitory activity of thiophene-piperazine derivatives.

Self-Validating System: The evaluation of these compounds includes both cellular cytotoxicity assays and a direct enzymatic assay against the molecular target (EGFR kinase). A strong correlation between potent EGFR inhibition and significant cytotoxicity in cancer cell lines provides a self-validating system, strongly suggesting that the observed anticancer effect is mediated through the intended target.

Experimental Protocols

To ensure the reproducibility and validity of the presented data, this section provides detailed, step-by-step methodologies for the key bioassays.

Radioligand Binding Assay for 5-HT1A and Dopamine D3 Receptors

This protocol is a generalized procedure adaptable for determining the binding affinity of thiophene-based piperazine ligands to G protein-coupled receptors.

Methodology:

- Membrane Preparation:
  - Homogenize tissue (e.g., rat brain cortex for 5-HT1A) or cultured cells expressing the receptor of interest in ice-cold lysis buffer (e.g., 50mM Tris-HCl, pH 7.4).
  - Centrifuge the homogenate at low speed to remove debris.
  - Centrifuge the supernatant at high speed (e.g., 48,000 x g) to pellet the cell membranes.

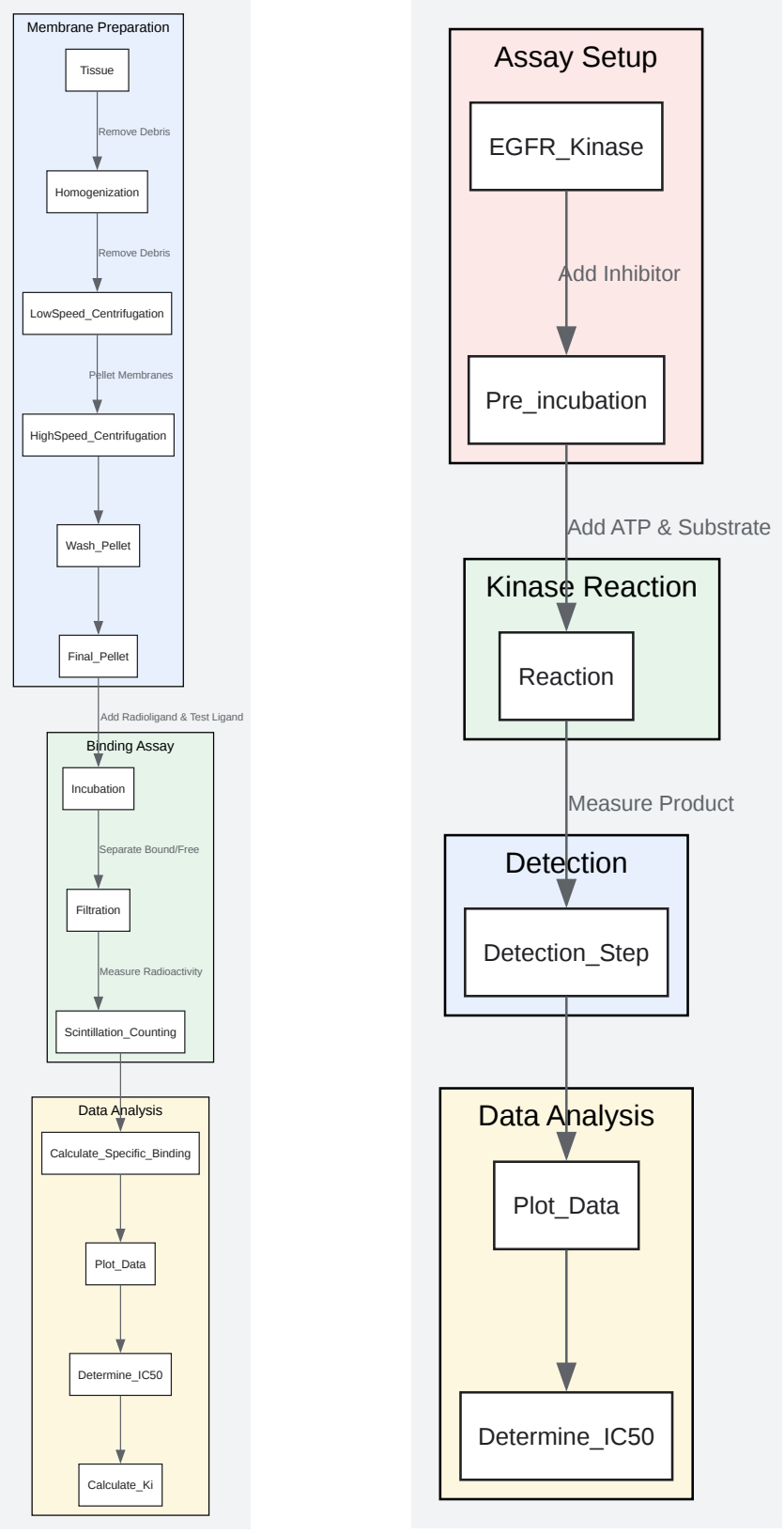
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- Wash the membrane pellet by resuspension in fresh buffer and recentrifugation.
- Resuspend the final pellet in a suitable buffer and determine the protein concentration (e.g., using a BCA assay). Store aliquots at -80°C.

- Binding Assay:
  - In a 96-well plate, combine the membrane preparation, a specific radioligand (e.g., [^{3}H]-8-OH-DPAT for 5-HT1A, [^{3}H]-Spiperone for D3), and varying concentrations of the unlabeled thiophene-based piperazine ligand.
  - To determine non-specific binding, include wells with a high concentration of a known, non-radioactive ligand for the target receptor.
  - Incubate the plate at a specific temperature (e.g., 25°C or 37°C) for a predetermined time to reach equilibrium.
  - Terminate the binding reaction by rapid filtration through a glass fiber filter mat using a cell harvester. This separates the receptor-bound radioligand from the free radioligand.
  - Wash the filters with ice-cold wash buffer to remove any remaining unbound radioligand.
  - Measure the radioactivity retained on the filters using a scintillation counter.

- Data Analysis:
  - Calculate the specific binding by subtracting the non-specific binding from the total binding.
  - Plot the specific binding as a function of the ligand concentration.
  - Determine the IC50 value (the concentration of ligand that inhibits 50% of the specific radioligand binding).
  - Calculate the Ki value (inhibition constant) using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

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Caption: Workflow for EGFR Kinase Activity Assay.

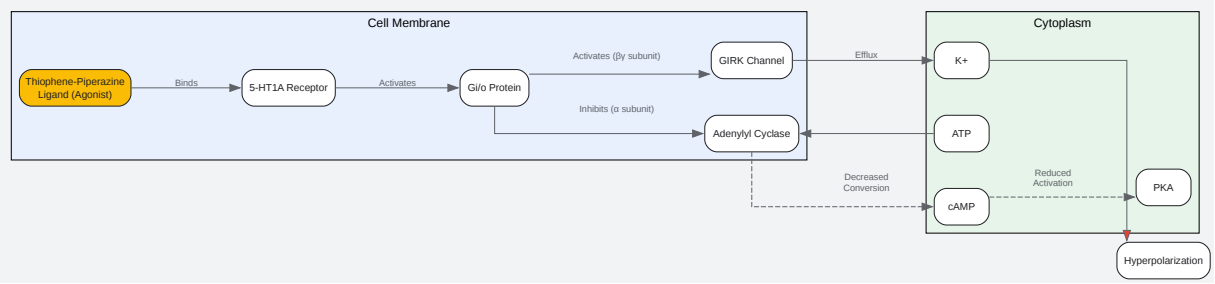
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Signaling Pathways

Understanding the downstream signaling pathways modulated by these ligands is crucial for elucidating their mechanism of action.

5-HT1A Receptor Signaling

The 5-HT1A receptor is a G protein-coupled receptor (GPCR) that primarily couples to the Gi/o protein. [11]Activation of this receptor by an agonist, such as a thiophene-based piperazine ligand, leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. [11]This, in turn, reduces the activity of protein kinase A (PKA). Additionally, the βγ subunit of the G protein can directly activate G protein-coupled inwardly-rectifying potassium (GIRK) channels, leading to hyperpolarization of the neuron and a decrease in neuronal firing. [12]



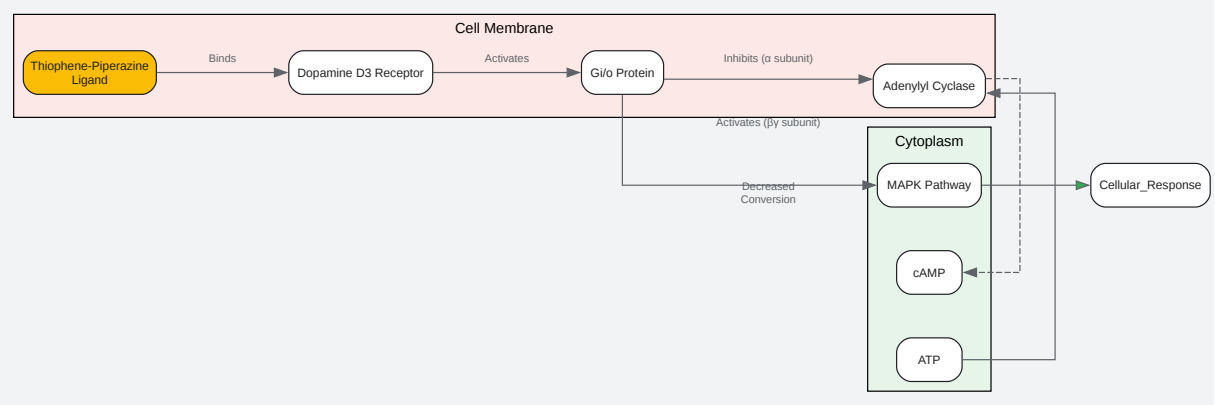
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Caption: 5-HT1A Receptor Signaling Pathway.

Dopamine D3 Receptor Signaling

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Similar to the 5-HT1A receptor, the dopamine D3 receptor is also a Gi/o-coupled GPCR. [13]Its activation by a ligand inhibits adenylyl cyclase, leading to a reduction in cAMP levels. [13]D3 receptor signaling is also linked to the modulation of ion channels and the activation of mitogen-activated protein kinase (MAPK) pathways. [13]



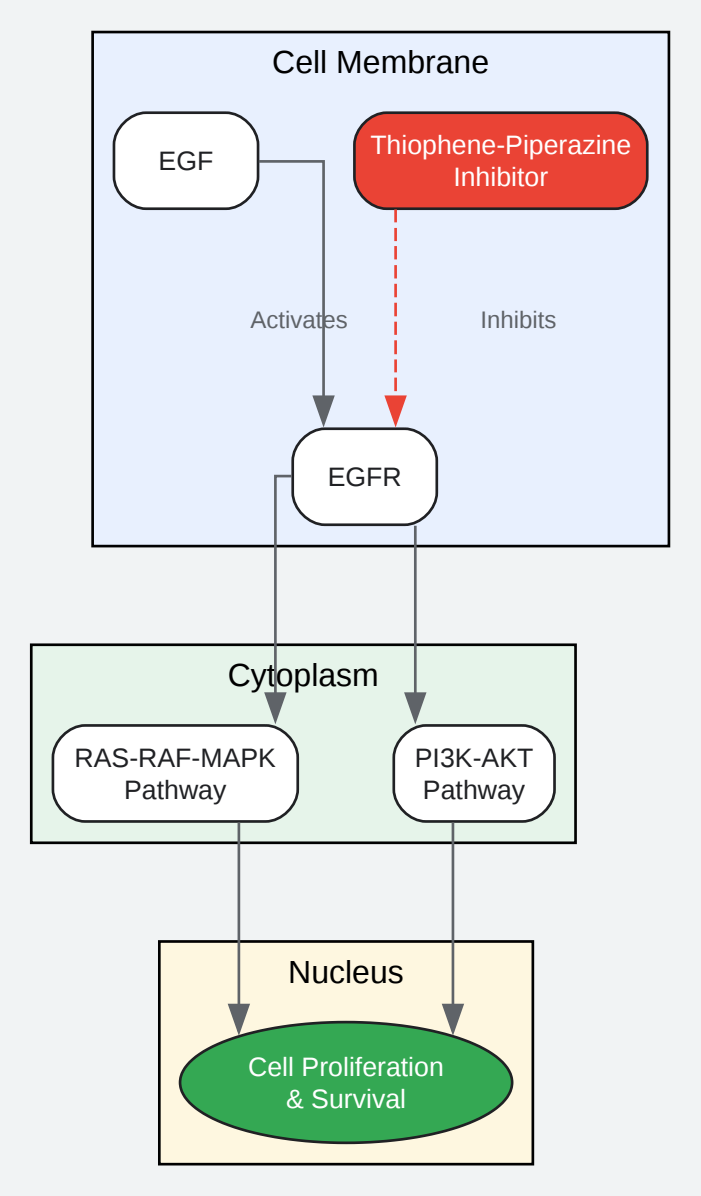
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Caption: Dopamine D3 Receptor Signaling Pathway.

EGFR Signaling Pathway

Upon ligand binding, EGFR undergoes dimerization and autophosphorylation, creating docking sites for various signaling proteins. This initiates multiple downstream cascades, including the RAS-RAF-MAPK and PI3K-AKT pathways, which are crucial for cell proliferation, survival, and migration. [14]Thiophene-based piperazine inhibitors block the kinase activity of EGFR, thereby preventing these downstream signaling events.

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Caption: EGFR Signaling Pathway Inhibition.

Conclusion and Future Directions

Thiophene-based piperazine ligands represent a highly versatile and promising class of compounds with significant potential for the development of novel therapeutics. Their diverse bioactivities, spanning CNS modulation and anticancer effects, underscore the value of this chemical scaffold in medicinal chemistry. The comparative data presented in this guide highlights the critical role of structure-activity relationships in optimizing potency and selectivity.

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Future research should focus on further exploring the vast chemical space afforded by this scaffold, with an emphasis on developing ligands with improved pharmacokinetic profiles and reduced off-target effects. Advanced in silico modeling and high-throughput screening will undoubtedly accelerate the discovery of new thiophene-based piperazine ligands with enhanced therapeutic efficacy.

References

- Medicinal chemistry-based perspectives on thiophene and its derivatives: exploring structural insights to discover plausible druggable leads. (URL: [Link])
- Novel Piperazine Derivatives as Potent Antihistamine, Anti-Inflammatory, and Anticancer Agents, their Synthesis and Characterization. (URL: [Link])
- Exploring the Chemistry and Biological Activities of Piperazine Derivatives in Medicinal Chemistry. (URL: [Link])
- Thiophene-Derived Schiff Base Complexes: Synthesis, Characterization, Antimicrobial Properties, and Molecular Docking. (URL: [Link])
- High potent and selective arylpiperazine derivatives as ligands for the 5-HT1A receptor. (URL: [Link])
- Morpholine, Piperazine, and Piperidine Derivatives as Antidiabetic Agents. (URL: [Link])
- Synthesis and in vitro binding of N-phenyl piperazine analogs as potential dopamine D3 receptor ligands. (URL: [Link])
- 5-HT1A Receptor-Regulated Signal Transduction Pathways in Brain. (URL: [Link])
- Synthesis, biological evaluation, and molecular docking studies of novel N-substituted piperazine-tethered thiophene-3-carboxamide selenides as potent antiproliferative agents with EGFR kinase inhibitory activity. (URL: [Link])
- Recent advances in the synthesis of piperazine based ligands and metal complexes and their applications. (URL: [Link])
- Thiophene synthesis. (URL: [Link])

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- Medicinal chemistry-based perspectives on thiophene and its derivatives: exploring structural insights to discover plausible druggable leads. (URL: [Link])
- Medicinal chemistry-based perspective on thiophene and its derivatives: Exploring the structural insights to discover plausible druggable leads. (URL: [Link])
- Design, Synthesis and In vitro Evaluation of Piperazine Incorporated Novel Anticancer Agents. (URL: [Link])
- Evaluation of Substituted N-Phenylpiperazine Analogs as D3 vs. D2 Dopamine Receptor Subtype Selective Ligands. (URL: [Link])
- In Vitro Anticancer Activity Screening of Novel Fused Thiophene Derivatives as VEGFR-2/AKT Dual Inhibitors and Apoptosis Inducers. (URL: [Link])
- Evaluation of Substituted N-Phenylpiperazine Analogs as D3 vs. D2 Dopamine Receptor Subtype Selective Ligands. (URL: [Link])
- Synthesis of aryl-substituted thieno[3,2-b]thiophene derivatives and their use for N,S-heterotetracene construction. (URL: [Link])
- 5-HT1A receptor-regulated signal transduction pathways in brain. (URL: [Link])
- Heterocycle piperazine derivatives and receptor binding affinities. (URL: [Link])
- Novel Compounds Featuring a Thiophene Carboxamide Scaffold: Synthesis, Characterization and Antiproliferative Evaluation. (URL: [Link])
- Synthesis, properties and biological activity of thiophene: A review. (URL: [Link])
- Synthesis and biological evaluation of 2-(4-fluorophenoxy)-2-phenyl-ethyl piperazines as serotonin-selective reuptake inhibitors with a potentially improved adverse reaction profile.. (URL: [Link])
- Synthesis, Characterization of thiophene derivatives and its biological applications. (URL: [Link])
- EGFR Inhibitor Pathway, Pharmacodynamics. (URL: [Link])

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- Design, Synthesis and Biological Evaluation of Novel N-Arylpiperazines Containing a 4,5-Dihydrothiazole Ring. (URL: [Link])
- Methods EGFR Biochemical Assays The protocol used for the continuous-read kinase assays to measure inherent potency of compounds. (URL: [Link])
- Signaling mechanisms of the D3 dopamine receptor. (URL: [Link])
- Serotonin (5-HT1A) receptor signaling pathways. (URL: [Link])

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Sources

- 1. creative-diagnostics.com [creative-diagnostics.com]
- 2. 5-HT1A receptor - Wikipedia [en.wikipedia.org]
- 3. dspace.ut.ee [dspace.ut.ee]
- 4. Identifying Dopamine D3 Receptor Ligands through Virtual Screening and Exploring the Binding Modes of Hit Compounds [mdpi.com]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. Abnormalities of Dopamine D3 Receptor Signaling in the Diseased Brain - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Design, Synthesis and Biological Evaluation of Novel N-Arylpiperazines Containing a 4,5-Dihydrothiazole Ring - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Configuring Radioligand Receptor Binding Assays for HTS Using Scintillation Proximity Assay Technology | Springer Nature Experiments [experiments.springernature.com]
- 9. promega.com.cn [promega.com.cn]
- 10. Frontiers | What Do We Really Know About 5-HT1A Receptor Signaling in Neuronal Cells? [frontiersin.org]
- 11. researchgate.net [researchgate.net]

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- 12. 5-HT1A Receptor-Regulated Signal Transduction Pathways in Brain - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Signaling mechanisms of the D3 dopamine receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. ClinPGx [clinpgx.org]
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